

Unlocking Enhanced Reactivity and Potential: A Comparative Guide to 4-Bromothiobenzamide

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Compound of Interest

Compound Name: *4-Bromothiobenzamide*

Cat. No.: *B1270958*

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For researchers, scientists, and professionals in the dynamic field of drug development, the selection of building blocks in chemical synthesis is a critical decision that profoundly influences the efficiency of reaction pathways and the biological activity of the final compounds. Among the versatile scaffolds available, thiobenzamides and their derivatives have garnered significant attention. This guide provides a comprehensive comparison of **4-Bromothiobenzamide** against its close analogs, namely the parent compound Thiobenzamide and 4-Chlorothiobenzamide, highlighting its advantages supported by experimental data and established chemical principles.

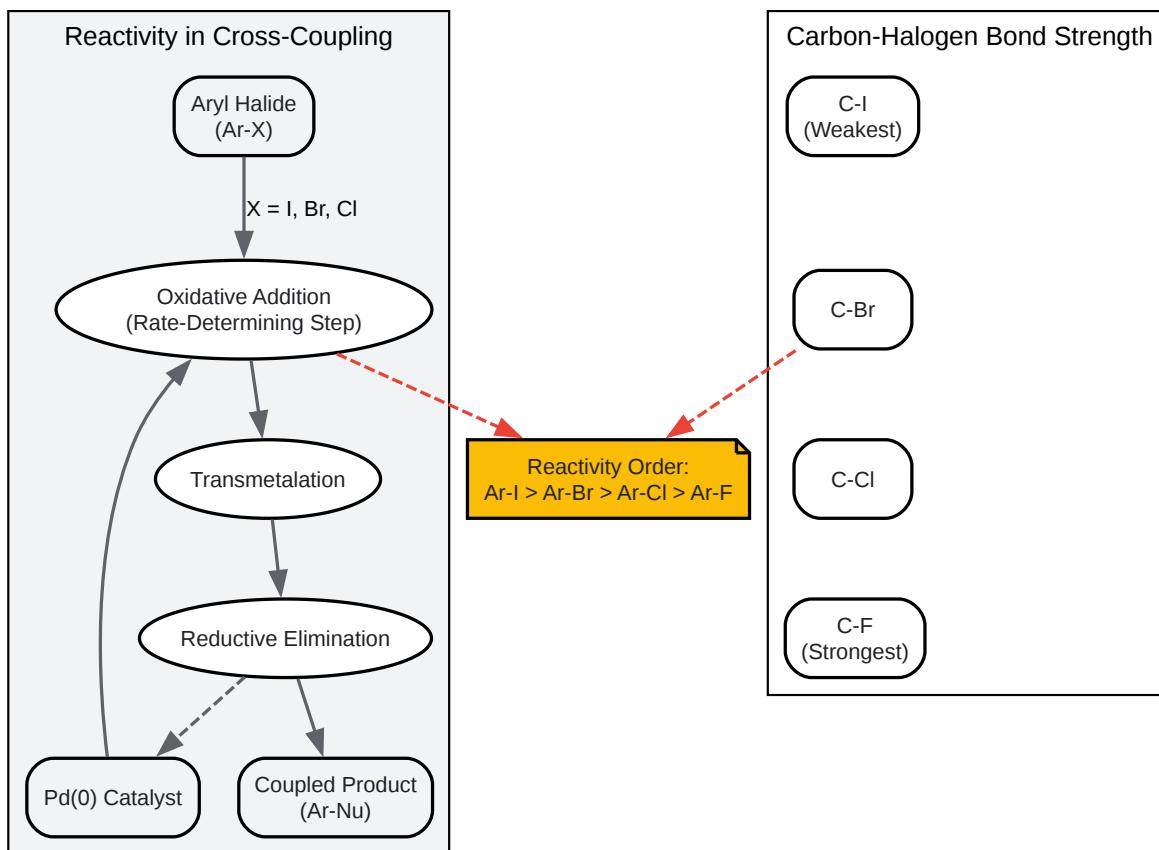
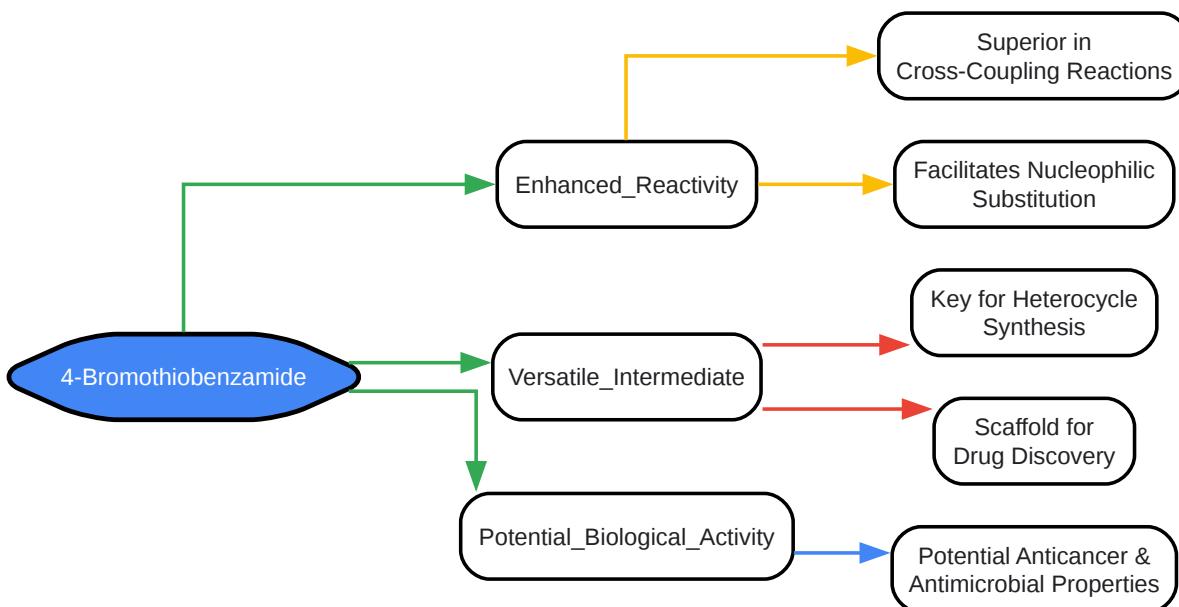
Physicochemical Properties: A Comparative Overview

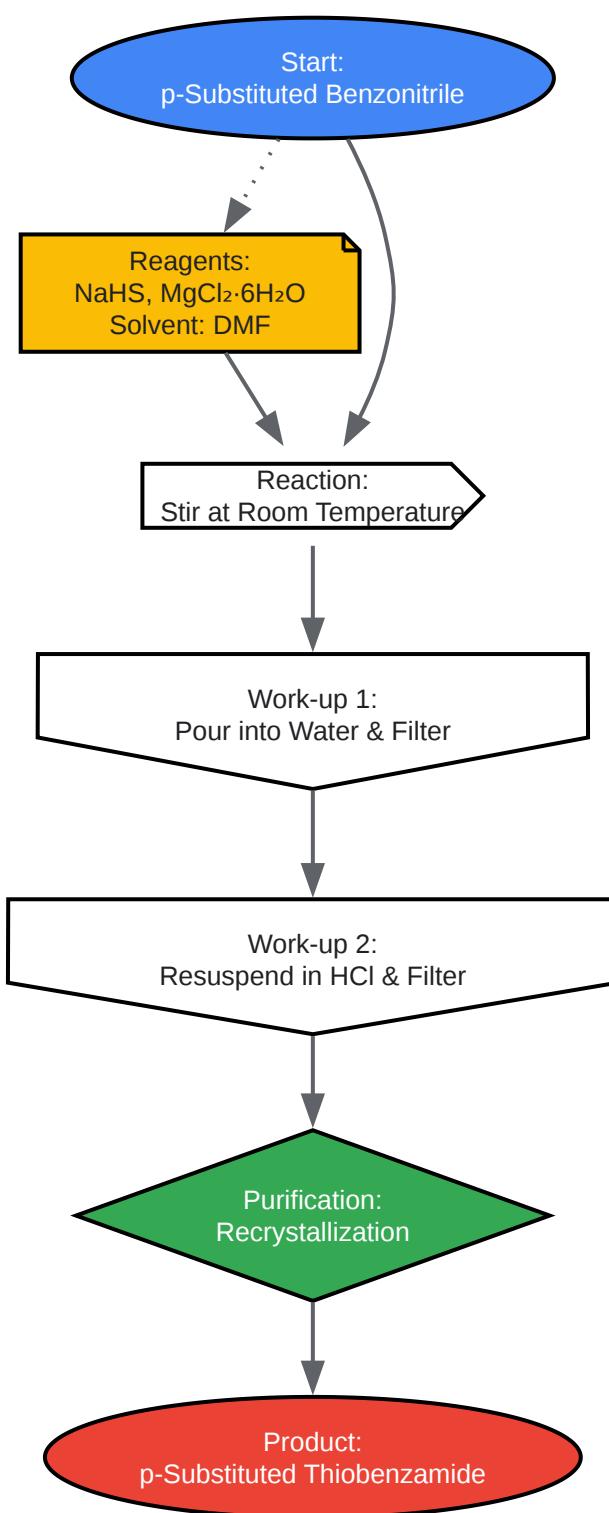
The introduction of a halogen atom onto the phenyl ring of thiobenzamide significantly alters its physicochemical properties. **4-Bromothiobenzamide**, with its bromine substituent at the para position, presents a unique combination of molecular weight, melting point, and electronic effects that distinguish it from Thiobenzamide and 4-Chlorothiobenzamide. These properties can influence its solubility, crystal packing, and interactions with biological targets.

Property	4-Bromothiobenzamide	Thiobenzamide	4-Chlorothiobenzamide
Molecular Formula	C ₇ H ₆ BrNS	C ₇ H ₇ NS	C ₇ H ₆ CINS
Molecular Weight	216.10 g/mol [1]	137.20 g/mol [2]	171.65 g/mol [3]
Melting Point	139-143 °C[1]	113-117 °C[2]	127-129 °C[3]
Appearance	Solid[1]	White to light yellow crystalline solid	Solid[3]

Advantages of 4-Bromothiobenzamide

The strategic placement of a bromine atom on the thiobenzamide scaffold imparts several advantages, making it a preferred reagent in various synthetic and medicinal chemistry applications.





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